

Application Note: Enzymatic Synthesis of Hexanoyl-CoA in vitro

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Compound of Interest

Compound Name: Hexanoyl-CoA

Cat. No.: B1215083

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Introduction

Hexanoyl-CoA is a critical intermediate in numerous metabolic pathways, including the biosynthesis of cannabinoids, medium-chain fatty acids, and various natural products. Its availability is often a rate-limiting step in the development of cell-free systems and engineered metabolic pathways for drug discovery and biotechnology. This application note provides a detailed protocol for the efficient in vitro enzymatic synthesis of **Hexanoyl-CoA** from hexanoic acid and Coenzyme A (CoA) using a recombinant acyl-CoA synthetase. The method is robust, scalable, and yields high-purity **Hexanoyl-CoA** suitable for a wide range of research applications.

Principle

The enzymatic synthesis of **Hexanoyl-CoA** is catalyzed by an acyl-CoA synthetase (ACS), which belongs to the adenylate-forming enzyme superfamily. The reaction proceeds in two steps: first, the activation of hexanoic acid with ATP to form a hexanoyl-adenylate intermediate and pyrophosphate (PPi). Second, the transfer of the hexanoyl moiety to the thiol group of Coenzyme A, releasing AMP. The reaction is driven forward by the hydrolysis of pyrophosphate.

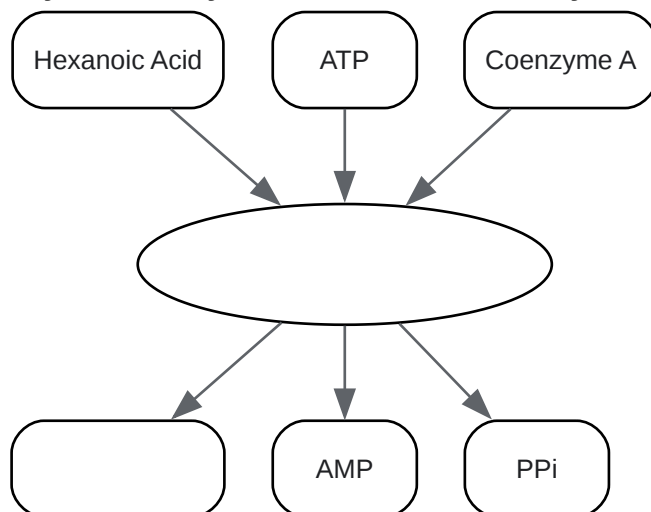
Reaction: Hexanoic Acid + ATP + CoA \rightleftharpoons **Hexanoyl-CoA** + AMP + PPi

Several enzymes have been shown to catalyze this reaction, including Acyl-Activating Enzyme 1 (AAE1) from *Cannabis sativa* (CsAAE1) and an acyl-CoA synthetase from *Pogostemon cablin* (PcAAE2), both of which exhibit significant activity with hexanoic acid^{[1][2][3]}. This protocol will focus on the use of a recombinant His-tagged acyl-CoA synthetase, which can be expressed in *E. coli* and purified.

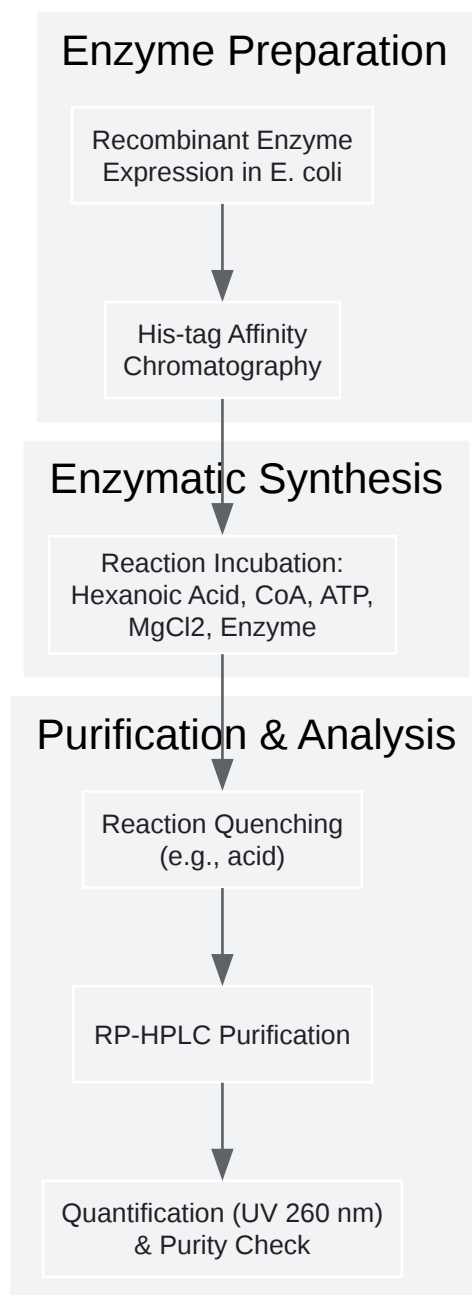
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the enzymatic reaction and the overall experimental workflow for the synthesis and purification of **Hexanoyl-CoA**.

Enzymatic Synthesis of Hexanoyl-CoA



Workflow for Hexanoyl-CoA Synthesis and Purification



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References

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- 3. The hexanoyl-CoA precursor for cannabinoid biosynthesis is formed by an acyl-activating enzyme in Cannabis sativa trichomes - PubMed [pubmed.ncbi.nlm.nih.gov]
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